

Technical Whitepaper: H-Pro-pNA (L-Proline-p-nitroanilide)

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Compound of Interest

Compound Name: *H-Pro-Pna*
CAS No.: 7369-91-7
Cat. No.: B555321

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Structural Characterization, Mechanistic Principles, and Assay Standardization

Executive Summary

H-Pro-pNA (L-Proline-p-nitroanilide) serves as a critical chromogenic substrate in the kinetic analysis of prolyl aminopeptidases (EC 3.4.11.5). Unlike blocked substrates (e.g., Z-Pro-pNA) used for endopeptidases, **H-Pro-pNA** possesses a free N-terminal amine, making it highly specific for exopeptidases that cleave N-terminal proline residues. This guide standardizes the physicochemical data, storage protocols, and enzymatic assay workflows required for high-fidelity kinetic studies in drug discovery and clinical diagnostics.

Chemical Identity & Structural Analysis

To ensure experimental reproducibility, researchers must distinguish between the free base form and the various salt forms (TFA, HCl) supplied commercially. The salt form significantly alters the molecular weight and solubility profile.

Table 1: Physicochemical Specifications

Parameter	Free Base	Trifluoroacetic Acid (TFA) Salt	Hydrochloride (HCl) Salt
Chemical Name	L-Proline-p-nitroanilide	L-Proline-p-nitroanilide trifluoroacetate	L-Proline-p-nitroanilide hydrochloride
Abbreviation	H-Pro-pNA	H-Pro-pNA[1][2] · TFA	H-Pro-pNA · HCl
CAS Number	7369-91-7	108321-19-3	60189-44-8 (Verify batch)
Formula			
Molecular Weight	235.24 g/mol	349.26 g/mol	~271.70 g/mol
Solubility	Low in ; Soluble in MeOH	High in /Buffer	High in
Appearance	White to off-white powder	White to pale yellow powder	White powder

“

Critical Note on Stoichiometry: When preparing stock solutions, always verify the salt form on the vendor's Certificate of Analysis (CoA). Using the free base MW for a TFA salt product will result in a 32% underestimation of substrate concentration, invalidating

and

calculations.

Mechanistic Principles

The utility of **H-Pro-pNA** lies in the "chromogenic unmasking" mechanism. The amide bond between the proline carboxyl group and the p-nitroaniline amine is stable in neutral aqueous

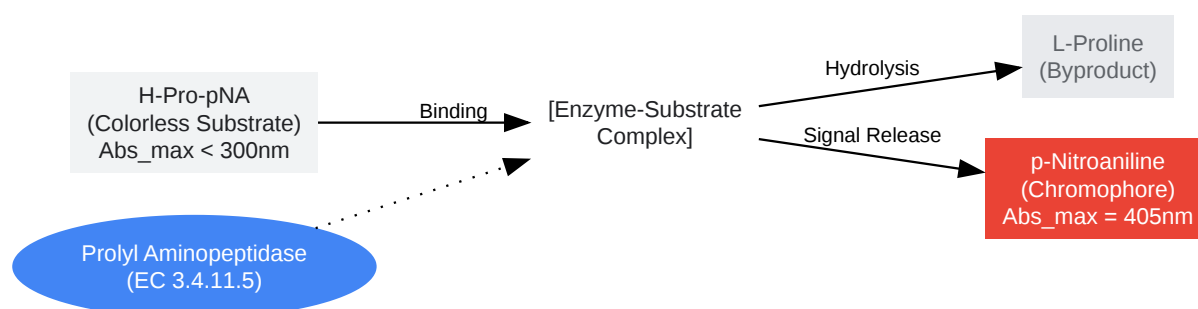
solution but susceptible to specific enzymatic hydrolysis.

Specificity: Aminopeptidase vs. Endopeptidase

- **H-Pro-pNA** (Free N-terminus): Specific for Prolyl Aminopeptidase. The enzyme requires a free amino group at the P1 position to anchor the substrate.
- **Z-Pro-pNA** (Blocked N-terminus): Specific for Prolyl Oligopeptidase (Endopeptidase). The benzyloxycarbonyl (Z) group mimics a peptide chain, allowing the enzyme to bind it as an internal residue.

Reaction Scheme

Upon cleavage, the colorless substrate releases free p-Nitroaniline (pNA), which exhibits a strong absorbance at 405 nm (yellow color). This allows for continuous spectrophotometric monitoring.[3]



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Figure 1: Enzymatic hydrolysis of **H-Pro-pNA** releasing the chromogenic reporter p-Nitroaniline.[1][4]

Experimental Application: Standardized Assay Protocol

Reagent Preparation

Stock Solution (20 mM):

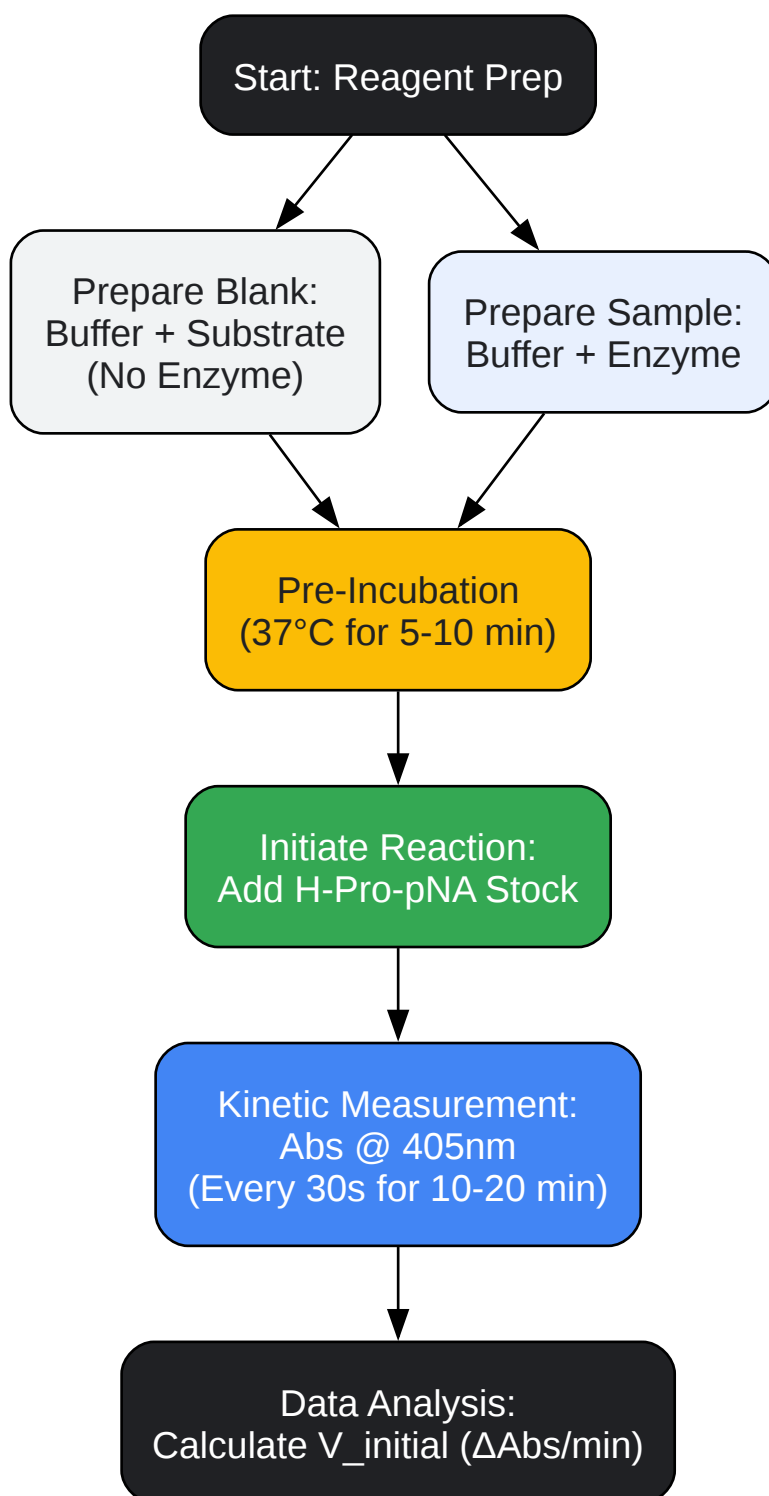
- Weigh exactly 6.98 mg of **H-Pro-pNA** · TFA (MW 349.^{[2][5]}26) or 4.70 mg of Free Base (MW 235.24).
- Dissolve in 1.0 mL of anhydrous DMSO or Methanol.
 - Why? Aqueous stock solutions are prone to spontaneous hydrolysis over time. Organic stocks stored at -20°C are stable for months.

Assay Buffer:

- 50 mM Tris-HCl or Phosphate Buffer (pH 7.0 – 8.0).
- Optional: 1 mM DTT (if the specific aminopeptidase is thiol-dependent).

Kinetic Assay Workflow

This protocol assumes a 96-well microplate format.



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Figure 2: Step-by-step kinetic assay workflow for **H-Pro-pNA** hydrolysis.

Detailed Steps

- Blanking: Pipette 180 μ L of Assay Buffer into "Blank" and "Sample" wells.
- Enzyme Addition: Add 10 μ L of enzyme solution to "Sample" wells; add 10 μ L buffer to "Blank" wells.
- Equilibration: Incubate plate at 37°C for 5 minutes to reach thermal equilibrium.
- Initiation: Add 10 μ L of **H-Pro-pNA** stock (final conc. 1 mM) to all wells using a multi-channel pipette. Mix immediately.
- Measurement: Monitor absorbance at 405 nm continuously for 10–20 minutes.

Analytical Validation & Calculations

Determining Enzyme Activity

Activity is calculated using the Beer-Lambert Law (

).

Constants:

- (p-Nitroaniline): 9,960

(often approximated as 10,000

).

- (Pathlength): 1.0 cm (cuvette) or ~0.6 cm (200 μ L in standard 96-well plate). Note: For microplates, include a pathlength correction or run a pNA standard curve.

Formula:

Where:

- : Change in absorbance per minute (slope of linear portion).
- : Total reaction volume (mL).
- : Dilution factor of enzyme.

- : Volume of enzyme added (mL).

Troubleshooting High Background

If the "Blank" wells show significant yellowing (

):

- Contamination: Check buffer for bacterial growth (bacteria secrete aminopeptidases).
- Spontaneous Hydrolysis: The substrate stock is too old or was stored in aqueous buffer. Prepare fresh in DMSO.
- pH Sensitivity: pNA absorbance is pH-dependent. Ensure all wells are buffered identically.

References

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